

Amtolmetin Guacil cardiovascular renal safety profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Amtolmetin Guacil

CAS No.: 87344-05-6

Cat. No.: S578830

Get Quote

Comparative Cardio-Renal Safety Profile of NSAIDs

Table of adverse event incidence for various NSAIDs compared to placebo (Data sourced from [1] [2])

NSAID	Hypertension (Odds Ratio)	Renal Events (Odds Ratio)	Cardiovascular Events (Odds Ratio)	Edema (Odds Ratio)
Ibuprofen	3.24 (1.71, 5.82)	1.46 (0.72, 2.79)	2.39 (0.82, 8.06)	1.64 (0.86, 3.02)
Rofecoxib	1.67 (0.94, 2.89)	4.46 (1.49, 14.73)	1.19 (0.50, 2.97)	1.84 (0.95, 3.48)
Naproxen	1.41 (0.79, 2.47)	1.91 (0.87, 4.05)	1.26 (0.44, 3.92)	2.31 (1.16, 4.47)
Celecoxib	1.35 (0.83, 2.16)	1.17 (0.54, 2.49)	1.00 (0.42, 2.50)	1.54 (0.88, 2.65)
Etoricoxib	1.67 (0.94, 2.89)	1.59 (0.62, 3.93)	1.19 (0.50, 2.97)	1.84 (0.95, 3.48)

NSAID	Hypertension (Odds Ratio)	Renal Events (Odds Ratio)	Cardiovascular Events (Odds Ratio)	Edema (Odds Ratio)
Amtolmetin Guacil	0.79 (0.21, 2.58)	0.72 (0.14, 3.04)	0.84 (0.13, 4.27)	0.81 (0.21, 2.77)

Interpretation of Data: The table presents Odds Ratios (OR) with 95% Confidence Intervals (CI) compared to placebo. An OR greater than 1 indicates a higher odds of the adverse event.

- **Ibuprofen** showed the highest incidence of hypertension and cardiovascular events [1] [2].
- **Rofecoxib** was associated with the highest incidence of renal adverse events [1] [2].
- **Naproxen** was linked to the highest incidence of edema [1] [2].
- **Amtolmetin Guacil** was associated with a lower incidence of all these adverse events compared to placebo (OR < 1), suggesting a relatively safer cardiorenal profile within the context of this study [1] [2].

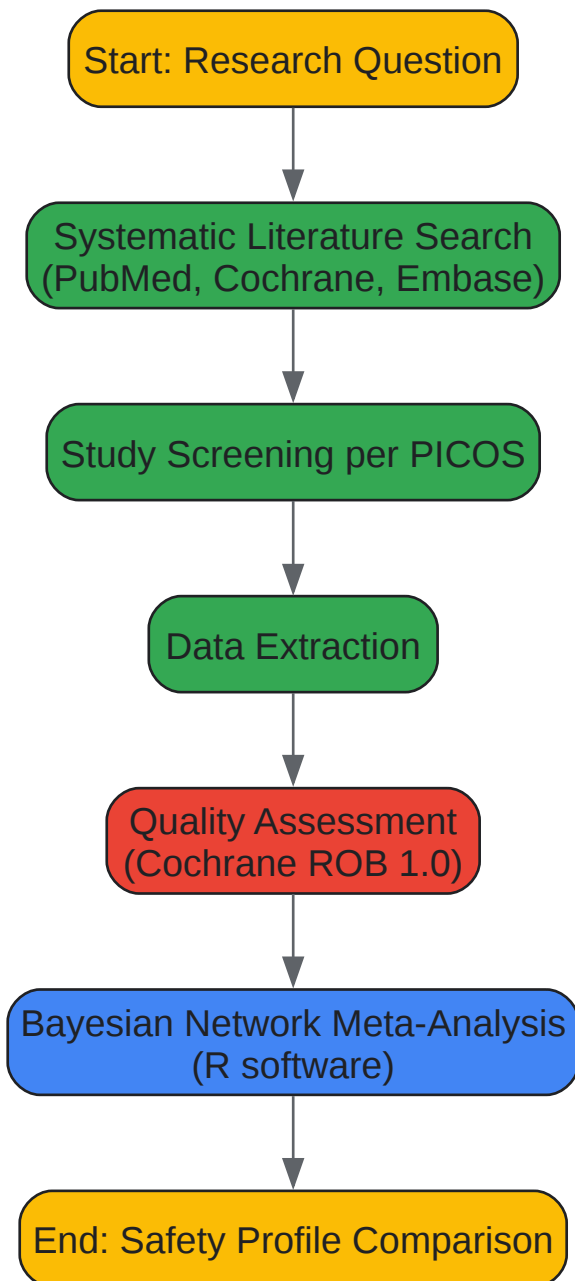
Experimental Protocol from Cited Research

The key findings are derived from a **Bayesian network meta-analysis (NMA)**. Here is the detailed methodology:

- **1. Objective:** To systematically assess and compare the incidence of cardiovascular and renal adverse events associated with different NSAIDs in patients with arthritis [2].
- **2. Data Sources:** A systematic search was conducted in PubMed, Cochrane Library, and Embase from their inception to April 25, 2022 [2].
- **3. Study Selection:**
 - **Population (P):** Patients over 18 years old diagnosed with osteoarthritis, rheumatoid arthritis, or other arthritis-related disorders [2].
 - **Intervention/Comparison (I/C):** Oral NSAIDs compared against each other or against a placebo [2].
 - **Outcomes (O):** Incidence of pre-specified cardiovascular events, renal events, edema, and hypertension [2].
 - **Study Design (S):** Randomized Controlled Trials (RCTs) [2].
- **4. Quality Assessment:** The risk of bias in the included articles was independently assessed by two investigators using the Cochrane Risk of Bias tool (ROB 1.0). The overall risk was judged to be generally moderate [2].
- **5. Data Synthesis & Analysis:**

- The analysis included 20 articles with a total of 144,957 patients and 13 interventions [1] [2].
- R software (version 4.1.3) was used to perform the network meta-analysis, which allows for the simultaneous comparison of multiple interventions by combining direct and indirect evidence [2].

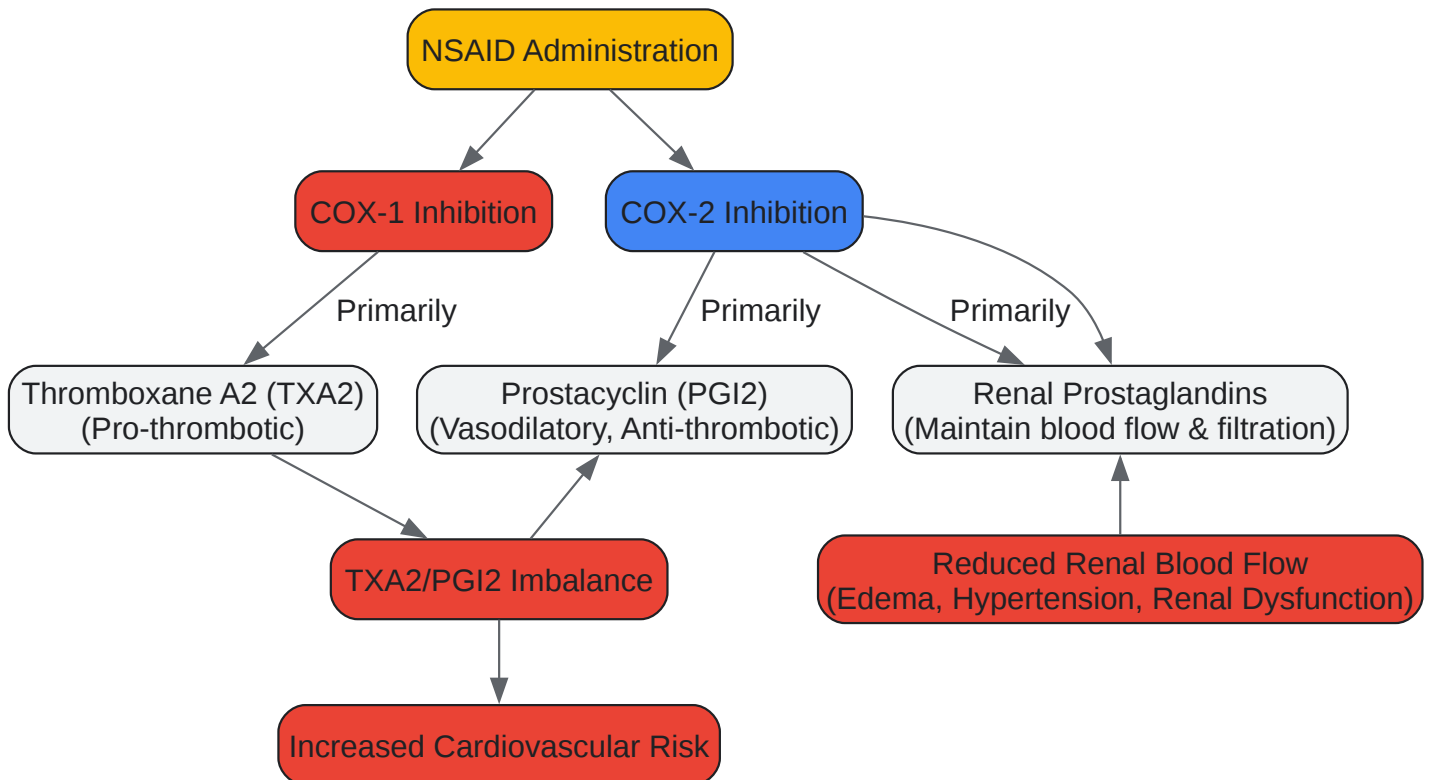
This workflow summarizes the methodology:



[Click to download full resolution via product page](#)

Proposed Mechanisms of Action

The cardiorenal safety differences between NSAIDs are linked to their varying effects on cyclooxygenase (COX) enzymes.



[Click to download full resolution via product page](#)

Antolmetin guacil is a non-acidic prodrug of tolmetin [3] [4]. Its potentially improved safety profile may be attributed to its unique **dual mechanism**:

- **Cyclooxygenase Inhibition**: Like other NSAIDs, it inhibits COX enzymes, providing anti-inflammatory and analgesic effects [4].
- **Gastroprotective Pathway**: It contains a vanillic moiety that stimulates capsaicin receptors in the gastrointestinal wall, leading to the local release of protective substances like **Nitric Oxide (NO)** [3] [4]. This mechanism is suggested to help counteract the damaging effects of prostaglandin inhibition in the GI tract and potentially in the kidneys [3].

Interpretation & Key Considerations for Researchers

- **Clinical Implications:** The analysis suggests that for patients with arthritis requiring NSAID therapy, **amtolmetin guacil or celecoxib may pose a lower risk of cardiorenal adverse events** compared to ibuprofen, rofecoxib, and naproxen [1] [2].
- **Call for Further Research:** The authors of the meta-analysis explicitly state that **amtolmetin guacil** "needs further investigation" and that "further investigation targeted toward **amtolmetin guacil** may benefit patients with arthritis" [2]. This indicates a **gap in large-scale, long-term clinical data** specifically for this drug.
- **Safety Profile Context:** Other sources describe **amtolmetin guacil's** safety profile as "significantly superior" to other non-selective NSAIDs and at least similar to selective COX-2 inhibitors, reinforcing the findings of the meta-analysis but also highlighting that clinical experience with the drug is still somewhat limited [5] [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Comparison of cardiorenal safety of nonsteroidal anti-inflammatory... [pubmed.ncbi.nlm.nih.gov]
2. Comparison of cardiorenal safety of nonsteroidal anti-inflammatory... [atm.amegroups.org]
3. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]
4. - Wikipedia Amtolmetin guacil [en.wikipedia.org]
5. rusmedreview.com/en/articles/bolevoy_sindrom/Boly_v_spine... [rusmedreview.com]
6. rusmedreview.com/en/articles/bolevoy_sindrom/Boly_v_spine... [rusmedreview.com]

To cite this document: Smolecule. [Amtolmetin Guacil cardiovascular renal safety profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578830#amtolmetin-guacil-cardiovascular-renal-safety-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com